4-Chloro-2-methylpyrimidine hydrochloride molecular weight

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Compound of Interest

Compound Name:	*4-Chloro-2-methylpyrimidine hydrochloride*
CAS No.:	*1159824-34-6*
Cat. No.:	*B3346203*

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Technical Guide: **4-Chloro-2-methylpyrimidine Hydrochloride**

Executive Summary

4-Chloro-2-methylpyrimidine (Free Base CAS: 4994-86-9) is a critical heterocyclic building block in the synthesis of kinase inhibitors, antivirals, and agrochemicals. While commercially available primarily as the free base, the hydrochloride salt form is frequently generated in situ or isolated to improve stability and solubility during intermediate storage.

This guide addresses the precise molecular weight considerations for stoichiometric accuracy, delineates the

reactivity profile of the C4-chloride, and provides a validated protocol for its derivatization.

Critical Disambiguation Warning:

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> *Do not confuse with 2-(Chloromethyl)pyrimidine hydrochloride.*

- *4-Chloro-2-methylpyrimidine: Ring-chlorinated (*

  active). Stable solid.
- *2-(Chloromethyl)pyrimidine: Side-chain chlorinated (*

  active). Highly unstable alkylating agent, often vesicant.

Physicochemical Profile & Stoichiometry

For precise quantitative workflows, distinguishing between the free base and the hydrochloride salt is non-negotiable. The salt form is hygroscopic; failure to account for the HCl moiety and associated water content will lead to significant stoichiometric errors (typically 20-25% under-loading of the pyrimidine).

Table 1: Molecular Weight & Identity Data[1]

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Property	Free Base	Hydrochloride Salt (Monohydrochloride)
Formula		
Molecular Weight	128.56 g/mol	165.02 g/mol
CAS Number	4994-86-9	Not commonly indexed; refer to Free Base
Physical State	White to off-white crystalline solid	Hygroscopic crystalline solid
Melting Point	48–52 °C	>150 °C (Decomposes)
Solubility	DCM, EtOAc, MeOH	Water, MeOH, DMSO (Low in non-polar)
Acidity (pKa)	~1.5 (N1/N3 protonation)	N/A (Already protonated)

Stoichiometric Correction Factor: When substituting the salt for the free base in a protocol, multiply the required mass by 1.28.

Mechanistic Reactivity: The Pathway

The utility of 4-chloro-2-methylpyrimidine lies in the electrophilicity of the C4 position. The nitrogen atoms in the pyrimidine ring pull electron density, making C4 electron-deficient.

- Activation: In the hydrochloride salt, the protonation of the ring nitrogen (N1 or N3) further reduces electron density, significantly lowering the activation energy for nucleophilic attack.
- Regioselectivity: The C4 position is significantly more reactive than C2 (blocked by the methyl group) or C6 (equivalent to C4, but only one Cl is present).

Diagram 1: Activation & Substitution Mechanism

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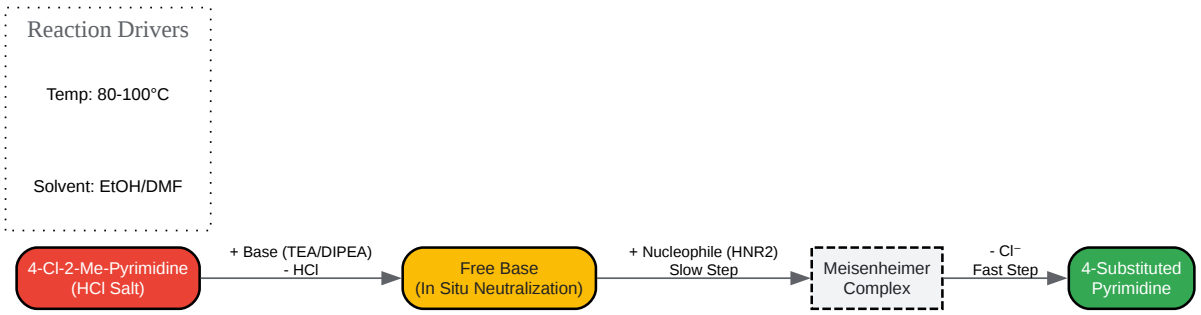

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Figure 1: The reaction requires initial neutralization of the salt to prevent quenching of the nucleophile, followed by the addition-elimination mechanism (

).

Experimental Protocol: Amination of 4-Chloro-2-methylpyrimidine

Objective: Synthesis of a 4-amino-2-methylpyrimidine derivative (e.g., with aniline or morpholine). Scale: 10 mmol.

Materials

- Substrate: 4-Chloro-2-methylpyrimidine HCl (1.65 g, 10 mmol) [Note: If using Free Base, use 1.29 g].
- Nucleophile: Aniline (1.02 g, 11 mmol, 1.1 equiv).
- Base: Diisopropylethylamine (DIPEA) (2.58 g, 20 mmol, 2.0 equiv). Crucial for neutralizing the HCl salt and the HCl generated during substitution.
- Solvent: Isopropanol (IPA) or Ethanol (30 mL).

Workflow

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- Salt Neutralization (In Situ):
  - Charge a 100 mL round-bottom flask with 4-Chloro-2-methylpyrimidine HCl and IPA.
  - Add DIPEA dropwise at room temperature.
  - Observation: The suspension may clear or change texture as the free base is liberated and DIPEA·HCl forms.
- Nucleophilic Addition:
  - Add the amine nucleophile (Aniline) in one portion.
  - Equip with a reflux condenser.
- Reaction:
  - Heat to reflux (80–85 °C) for 4–6 hours.
  - Monitoring: Check via TLC (System: 30% EtOAc in Hexanes). The starting material (Rf ~0.[1]6) should disappear; a more polar product spot will appear.
- Workup (Self-Validating Step):
  - Cool to Room Temperature.[2]
  - If Product Precipitates: Filter the solid, wash with cold water (removes DIPEA·HCl) and cold IPA.
  - If Solution Remains Clear: Evaporate solvent, redissolve residue in EtOAc, wash with water (x2) and Brine (x1). Dry over

    .
- Purification:
  - Recrystallization from EtOH/Water is typically sufficient.

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Diagram 2: Synthesis Decision Matrix

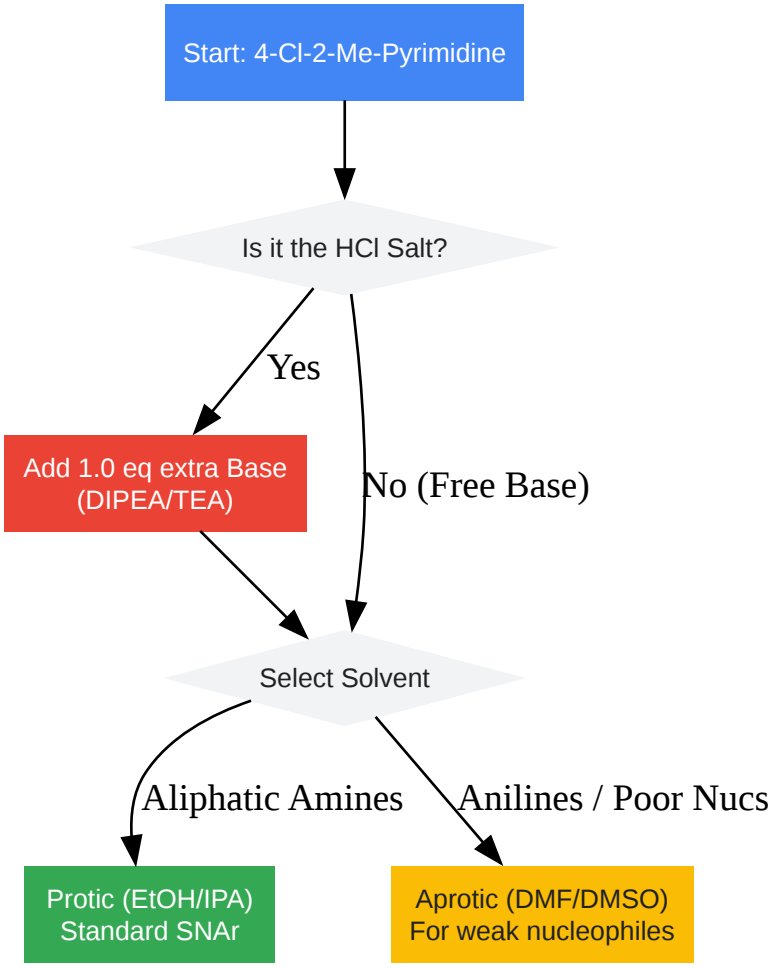

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Figure 2: Decision matrix for optimizing reaction conditions based on starting material form and nucleophile type.

Quality Control & Analytics

To validate the identity of 4-Chloro-2-methylpyrimidine (and ensure the salt hasn't hydrolyzed to the pyrimidinone), use the following markers:

- 1H NMR (DMSO-d6):
  - C2-Methyl: Singlet,

    ppm.

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- C5-H: Doublet,

  ppm (

  Hz).

- C6-H: Doublet,

  ppm (

  Hz).

- Impurity Alert: If you see a broad singlet at

  ppm and loss of the aromatic pattern, the chloride has hydrolyzed to the hydroxyl (pyrimidinone).

- Mass Spectrometry (LC-MS):
  - Look for the characteristic Chlorine Isotope Pattern.
  - M+ (35-Cl): 129.0 m/z.
  - M+2 (37-Cl): 131.0 m/z.
  - Intensity Ratio: The M+2 peak should be approximately 33% the height of the M+ peak.

References

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